Personal Protective Equipment & Handling Guide: 2-Azido-1-phenylethanol

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Compound of Interest

Compound Name:	*2-Azido-1-phenylethanol*
CAS No.:	*18756-01-9*
Cat. No.:	*B2367468*

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Executive Safety Assessment: The "Borderline" Hazard

Compound: **2-Azido-1-phenylethanol** CAS: [Generic Azide Class Protocols Apply] Formula:

As a Senior Application Scientist, I must immediately flag this compound's stability profile. Safety with organic azides is governed by the Carbon-to-Nitrogen (C/N) ratio.[1][2]

- The Stability Equation:
- Your Compound's Profile:
  - Carbons (
    ): 8
  - Oxygens (
    ): 1
  - Nitrogens (

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): 3

- Ratio:

Analysis: This compound sits exactly on the threshold of stability. While it is theoretically isolable, it lacks the safety buffer of higher molecular weight azides. It must be treated as potentially explosive, particularly if heated, subjected to friction, or concentrated to dryness. It also carries the class-wide toxicity of azides (Cytochrome C oxidase inhibition), presenting a severe risk of rapid dermal absorption.

PPE Matrix: Layered Defense System

Do not rely on a single barrier. Azides are small, linear anions that can permeate standard nitrile rapidly in the presence of organic solvents.

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Zone	PPE Requirement	Technical Justification (The "Why")
Ocular	Chemical Splash Goggles (ANSI Z87.1+)	Safety glasses are insufficient. In an explosive decomposition, glass shards and chemical spray travel omnidirectionally. Goggles seal the eyes from vapor and liquid entry.
Dermal (Hands)	Double-Gloving Strategy1. Inner: 4 mil Nitrile (High dexterity)2. Outer: 5-8 mil Nitrile or Laminate (Silver Shield®)	Permeation Defense: Organic azides in solvents (e.g., DCM, DMF) can break through single nitrile layers in <5 minutes. The air gap between gloves provides a critical "breakthrough buffer."
Dermal (Body)	Flame-Resistant (FR) Lab Coat + Chemical Apron	Standard poly-blend coats can melt into skin during a flash fire. An impermeable apron prevents chest/lap absorption during spills.
Respiratory	Fume Hood (Mandatory)	Zero-Tolerance: Never handle outside a hood. Azides can release Hydrazoic Acid ( ) upon contact with acid, a highly toxic gas (LC50 ~1000 ppm).
Shielding	Portable Blast Shield	Kinetic Barrier: Because the C/N ratio is 3.0, unexpected detonation is statistically possible. A polycarbonate shield protects the neck and arteries.

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Operational Workflow: Self-Validating Protocols

This workflow integrates "fail-safe" checks to prevent common accident vectors (friction, metal contamination, and concentration).



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Figure 1: Safe handling workflow emphasizing the critical prohibition of concentration to dryness.

Detailed Protocol Steps:

- The "No-Metal" Rule:
  - Action: Use only Teflon-coated or ceramic spatulas.
  - Causality: Azide ions react with transition metals (Copper, Lead, Zinc) to form heavy metal azides (e.g.,

). These are primary explosives, far more sensitive than the organic azide itself. A metal spatula scraping a glass joint can trigger detonation.
- Solvent Selection:
  - Action: Avoid Halogenated solvents (DCM, Chloroform) if possible.[3]
  - Causality: Sodium azide (if used as a precursor) reacts with DCM to form Diazidomethane (

    ), which is extremely explosive. If you must use DCM, never leave it standing overnight.
- Concentration Limits:
  - Action:STOP rotary evaporation while liquid remains in the flask.

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- Causality: As solvent is removed, the thermal mass decreases, and the azide molecules pack closer together. The friction of crystals grinding against each other in a dry flask is sufficient to overcome the activation energy for decomposition.

Emergency Disposal & Quenching (The Staudinger Method)

Do not dispose of active organic azides in general waste. You must chemically deactivate the azide functionality first.

The Protocol: Staudinger Reduction This method uses Triphenylphosphine (

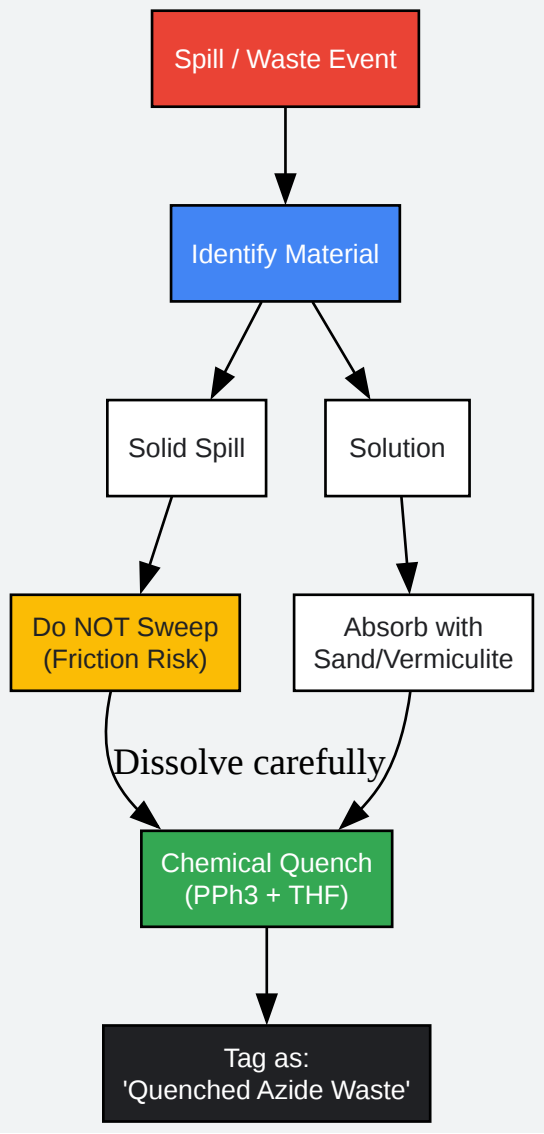
) to reduce the azide to a stable amine.[4]

- Dissolve: Dilute the azide waste in THF or Toluene.
- Add Reagent: Add 1.5 equivalents of Triphenylphosphine (

).
- Monitor: Nitrogen gas (

) will bubble off. This is the visual validation that quenching is occurring.
- Hydrolyze: Add water to hydrolyze the intermediate phosphazene.
- Result: The mixture now contains the corresponding amine and triphenylphosphine oxide, which are non-explosive and safe for standard organic waste disposal.

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Figure 2: Decision tree for waste management and spill response.

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